

Application Notes and Protocols for the Functionalization of Thienopyrimidines

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Compound of Interest

Compound Name: 6-Bromo-2,4-dichlorothieno[3,2-
d]pyrimidine

CAS No.: 1311275-35-0

Cat. No.: B1396755

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For Researchers, Scientists, and Drug Development Professionals

Introduction: The Thienopyrimidine Scaffold - A Privileged Motif in Medicinal Chemistry

Thienopyrimidines, heterocyclic compounds composed of a fused thiophene and pyrimidine ring, represent a cornerstone in modern drug discovery.^{[1][2][3]} Their structural resemblance to endogenous purine bases, such as adenine and guanine, allows them to effectively interact with a wide array of biological targets, including kinases, enzymes, and receptors.^{[1][4][5]} This inherent bioactivity has led to the development of numerous FDA-approved drugs and clinical candidates for a variety of diseases, including cancer, inflammation, and infectious agents.^{[1][2][6]} The thienopyrimidine core is a versatile scaffold that can be functionalized at various positions to modulate its physicochemical properties and biological activity, making it a prime target for medicinal chemists.^{[3][7]}

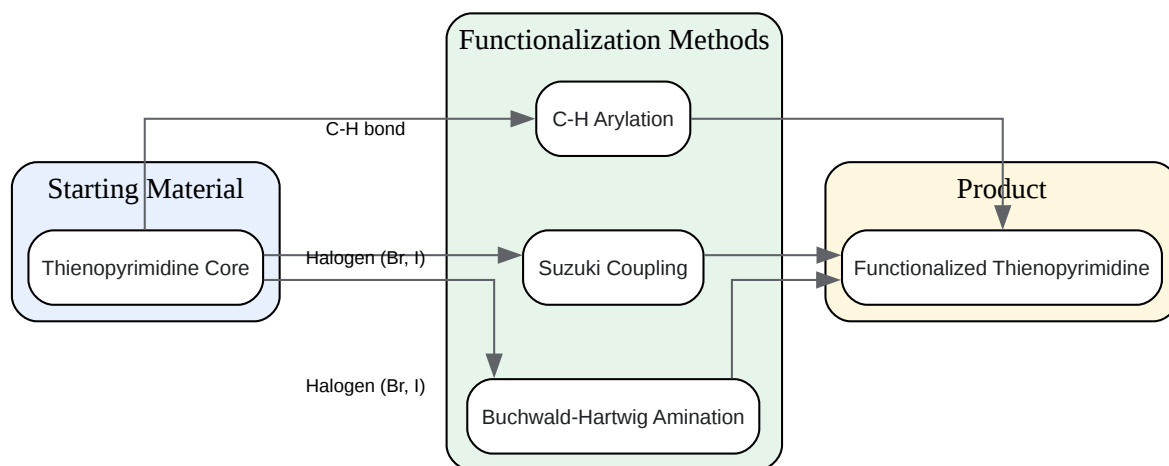
This guide provides a detailed overview of established and contemporary experimental procedures for the functionalization of thienopyrimidines, with a focus on methods that are both robust and versatile. We will delve into the mechanistic underpinnings of these reactions, offering field-proven insights to aid in experimental design and troubleshooting.

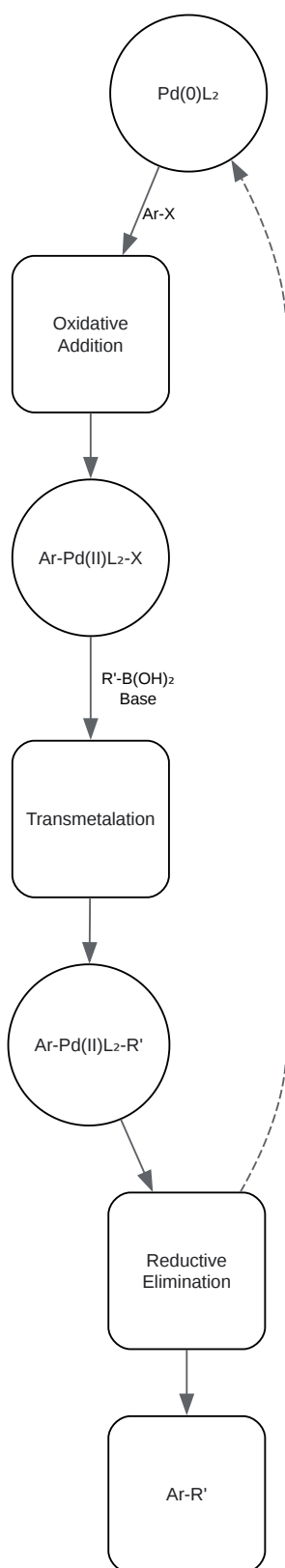
Core Functionalization Strategies: A Chemist's Toolkit

The strategic modification of the thienopyrimidine scaffold is paramount for tuning its pharmacological profile. The most prevalent and powerful methods for introducing molecular diversity include palladium-catalyzed cross-coupling reactions and direct C-H functionalization. These techniques offer a high degree of control and predictability, enabling the synthesis of complex molecular architectures from simple precursors.

Visualizing the Functionalization Workflow

The following diagram illustrates the general workflow for the functionalization of a thienopyrimidine core, starting from a halogenated or C-H active precursor.





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Sources

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